

UCM-1336 stability and proper storage conditions

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Compound of Interest

Compound Name: UCM-1336

Cat. No.: B15568233

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Technical Support Center: UCM-1336

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **UCM-1336**, a potent Isoprenylcysteine Carboxymethyltransferase (ICMT) inhibitor. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **UCM-1336**?

A: The optimal storage conditions for **UCM-1336** depend on its form. For long-term storage, the powdered form should be kept at -20°C, where it remains stable for up to 3 years. Once dissolved in a solvent, it should be stored at -80°C for a maximum of 6 months or at -20°C for up to 1 month.

Q2: How should I prepare a stock solution of **UCM-1336**?

A: **UCM-1336** can be dissolved in DMSO to a concentration of 100 mg/mL (236.08 mM). Due to the compound's characteristics and the hygroscopic nature of DMSO, it is recommended to use a newly opened bottle of DMSO and assist the dissolution process with ultrasonication.

Q3: What are the known biological effects of **UCM-1336**?

A: **UCM-1336** is a potent inhibitor of ICMT with an IC50 of 2 μ M.[1][2][3] By inhibiting ICMT, it disrupts the post-translational modification of Ras proteins, leading to their mislocalization and a decrease in their activity.[3][4][5] This ultimately induces cell death through both autophagy and apoptosis.[1][2][3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or weaker than expected experimental results.	Compound degradation due to improper storage.	Ensure that both the powdered form and stock solutions of UCM-1336 are stored at the correct temperatures as specified in the storage guidelines. Avoid repeated freeze-thaw cycles of the stock solution.
Inaccurate concentration of the stock solution.	Verify the calculations used for preparing the stock solution. If possible, confirm the concentration using an appropriate analytical method.	
Difficulty dissolving UCM-1336 in DMSO.	Insufficient mixing or use of old DMSO.	Use ultrasonic agitation to aid dissolution. Ensure you are using a fresh, high-purity grade of DMSO, as its hygroscopic nature can affect solubility.
Precipitate formation in the stock solution after freezing.	The solution may have become supersaturated or the solvent quality has degraded.	Before each use, visually inspect the stock solution for any precipitate. If present, gently warm the solution and sonicate to redissolve the compound completely.

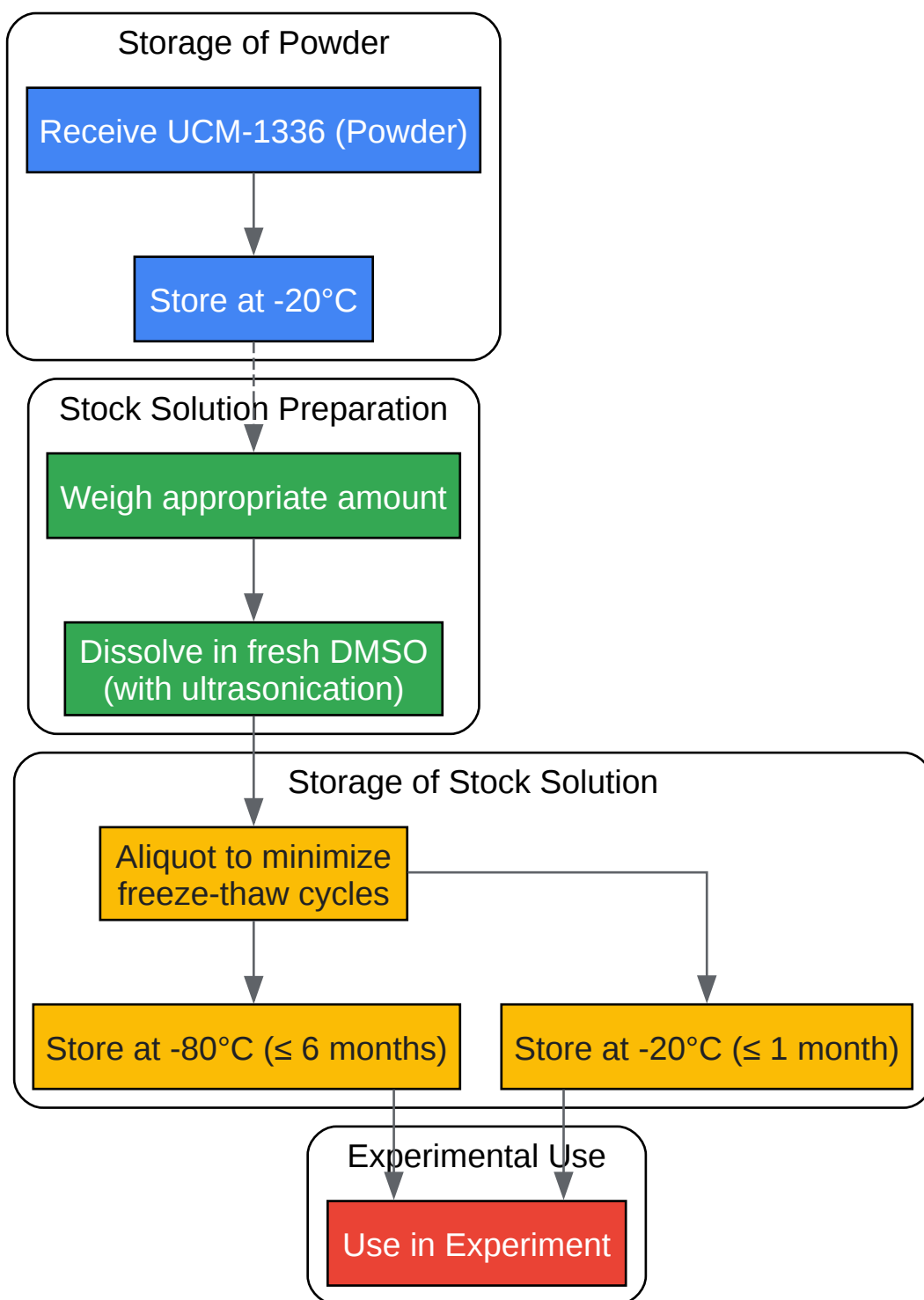
Stability and Storage Data

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[1][2]
In Solvent	-80°C	6 months[1][2]
-20°C	1 month[1][2]	

Experimental Protocols & Visualizations

UCM-1336 Handling and Storage Workflow

The following workflow outlines the recommended procedure for handling and storing **UCM-1336** to maintain its stability and ensure experimental reproducibility.

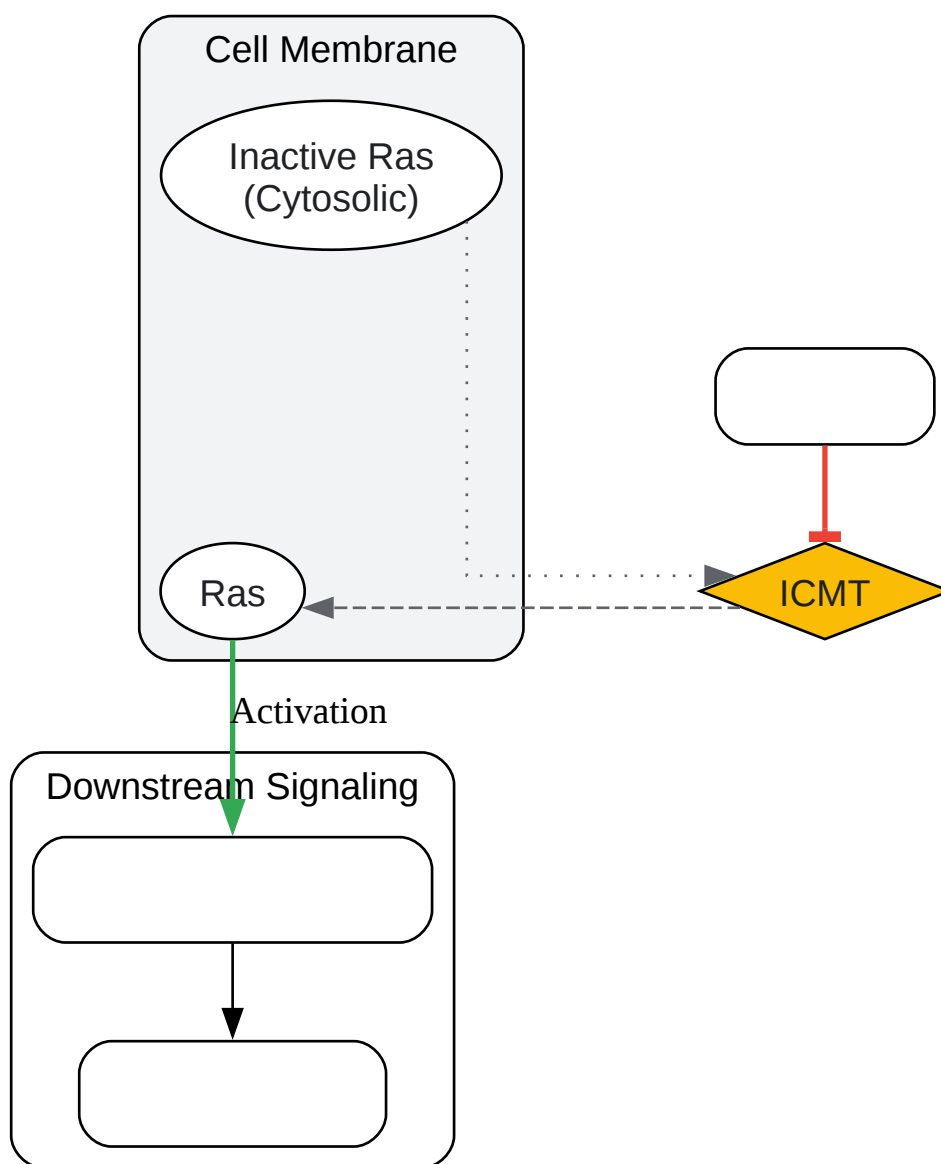


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Caption: Recommended workflow for handling and storing **UCM-1336**.

UCM-1336 Mechanism of Action: Ras Signaling Pathway

UCM-1336 inhibits ICMT, an enzyme crucial for the final step of Ras protein maturation. This inhibition leads to the disruption of Ras signaling, which is a key pathway in cell proliferation and survival.



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Caption: Inhibition of Ras signaling by **UCM-1336**.

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